

In-Depth Technical Guide: N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide

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Compound of Interest

Compound Name: N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide

Cat. No.: B1676647

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the known physical and chemical properties of the compound **N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide**. Due to the limited availability of experimental data in peer-reviewed literature, this guide primarily presents computed properties sourced from publicly accessible chemical databases. This guide also outlines a general synthetic methodology and analytical protocols based on closely related analogs, which can serve as a foundational reference for researchers initiating studies on this compound.

Chemical Identity and Computed Properties

N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide is a complex organic molecule containing dichlorophenyl, methyl, and methanesulfonamidobenzamide moieties. Its unique structure suggests potential applications in medicinal chemistry and materials science.

Table 1: Chemical Identifiers and Computed Physical Properties

Property	Value	Source
IUPAC Name	N-[(2,4-dichlorophenyl)methyl]-4-(methylsulfonamido)benzamide	PubChem
Molecular Formula	C15H14Cl2N2O3S	PubChem[1]
Molecular Weight	389.3 g/mol	PubChem
CAS Number	301737-37-3	PubChem
PubChem CID	1243054	PubChem[1]
Canonical SMILES	<chem>CNS(=O)(=O)C1=CC=C(C=C1)C(=O)NCC2=C(C=C(C=C2)Cl)Cl</chem>	PubChem
InChI Key	YWMOJFYSTACXSF-UHFFFAOYSA-N	PubChem
XLogP3	3.6	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	6	PubChem
Exact Mass	388.01022 g/mol	PubChem
Monoisotopic Mass	388.01022 g/mol	PubChem
Topological Polar Surface Area	87.9 Å ²	PubChem
Heavy Atom Count	23	PubChem
Complexity	509	PubChem

Note: The properties listed in Table 1 are computationally derived and have not been experimentally verified.

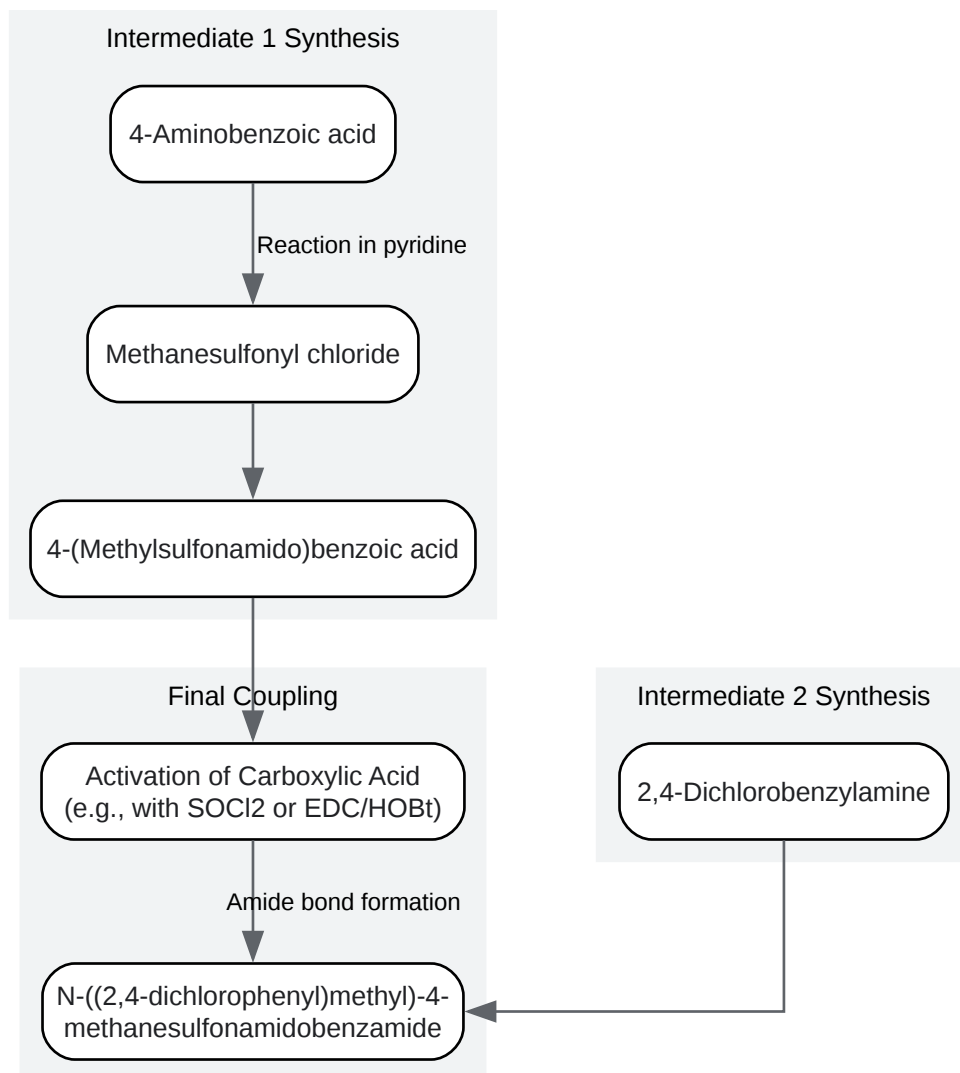
Experimental Protocols: A Generalized Approach

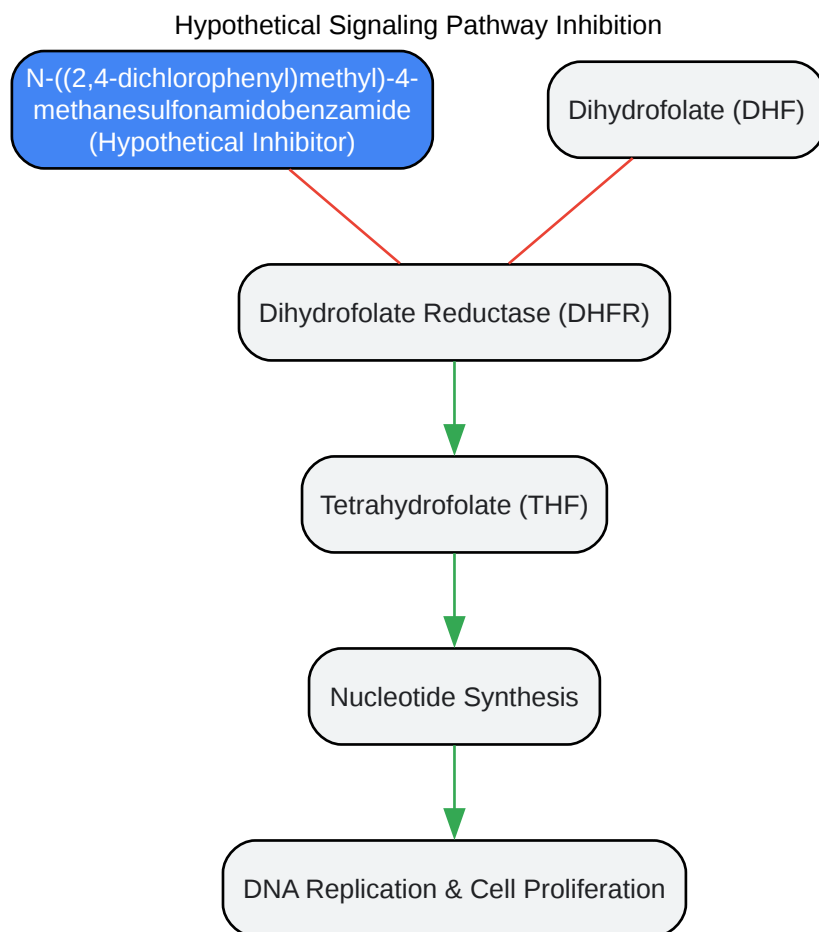
While specific experimental data for the title compound is not readily available, established protocols for the synthesis and characterization of structurally similar sulfonamides and benzamides can be adapted.

Proposed Synthetic Workflow

The synthesis of **N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide** can be envisioned through a multi-step process, logically divided into the formation of key intermediates followed by a final coupling reaction.

Proposed Synthetic Workflow





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References

- 1. N-((2,4-dichlorophenyl)methyl)-4-methanesulfonamidobenzamide | C₁₅H₁₄Cl₂N₂O₃S | CID 1243054 - PubChem [pubchem.ncbi.nlm.nih.gov]
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